

Application Notes and Protocols: Reduction of (S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one

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Compound of Interest

Compound Name: (s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one

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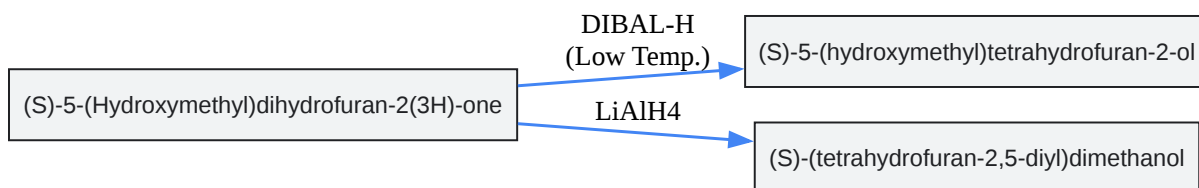
These application notes provide detailed protocols for the chemical reduction of the lactone **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one**. This versatile chiral building block can be selectively reduced to its corresponding lactol, (S)-5-(hydroxymethyl)tetrahydrofuran-2-ol, or fully reduced to the diol, (S)-(tetrahydrofuran-2,5-diyl)dimethanol. These products are valuable intermediates in the synthesis of various biologically active molecules and natural products.

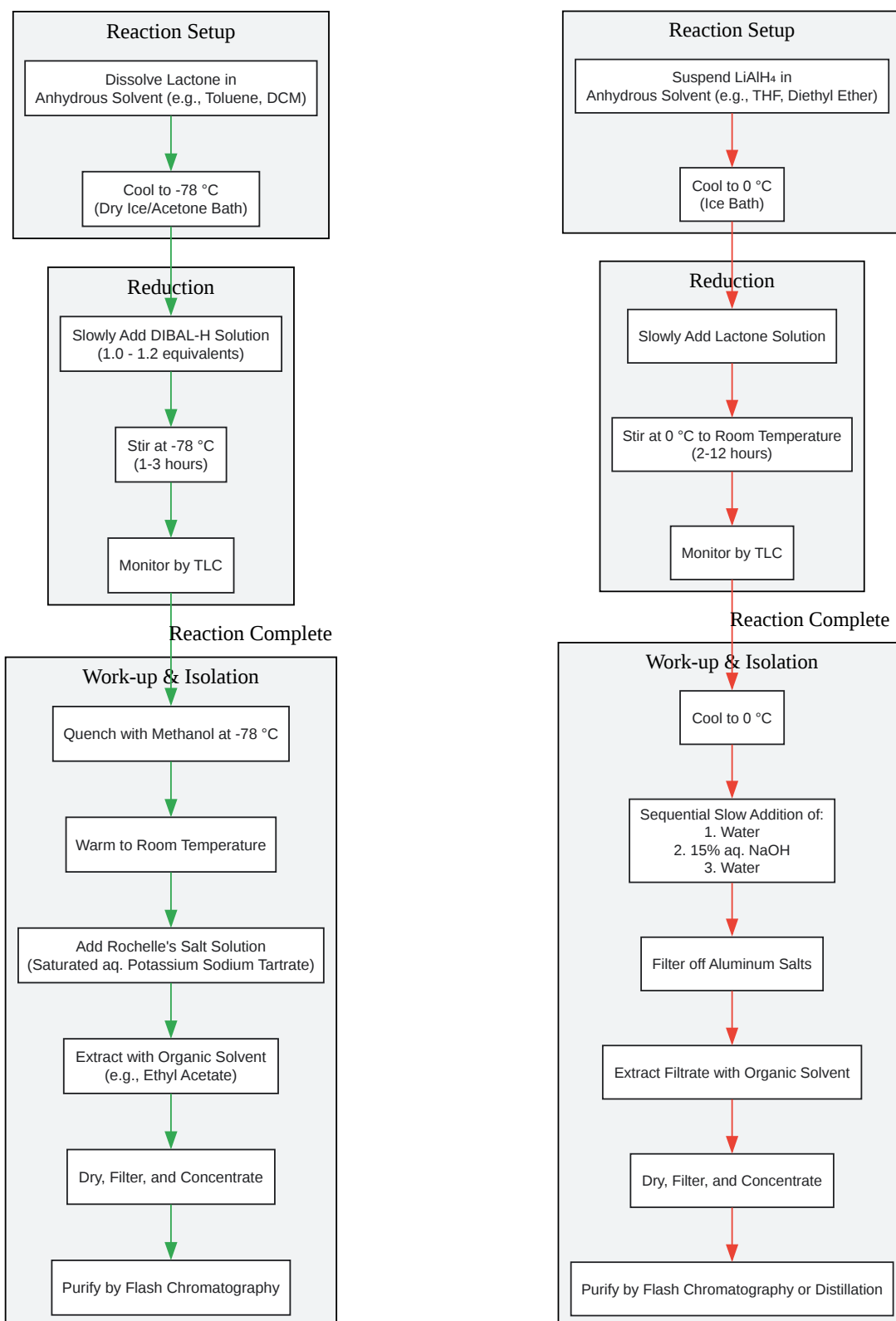
Introduction

The reduction of lactones is a fundamental transformation in organic synthesis. The choice of reducing agent is critical to selectively obtain either the partially reduced lactol (a cyclic hemiacetal) or the fully reduced diol. Diisobutylaluminum hydride (DIBAL-H) is a powerful and sterically hindered reducing agent commonly employed for the partial reduction of esters and lactones to aldehydes and lactols, respectively. This reaction is typically performed at low temperatures to stabilize the tetrahedral intermediate and prevent over-reduction. For the complete reduction of lactones to diols, stronger reducing agents such as lithium aluminum hydride (LiAlH₄) are generally used. Sodium borohydride (NaBH₄) is a milder reducing agent and is typically not reactive enough to reduce lactones under standard conditions, though its reactivity can be enhanced.

Reaction Pathways

The reduction of **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one** can proceed via two main pathways depending on the reducing agent and reaction conditions.





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